

[bmim][TF2N] as a lubricant or additive in tribology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium
bis(trifluoromethylsulfonyl)imide*

Cat. No.: B067532

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An in-depth analysis of the ionic liquid **1-butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide**, commonly abbreviated as [bmim][TF2N], reveals its significant potential as both a neat lubricant and a performance-enhancing additive in the field of tribology. This ionic liquid exhibits unique physicochemical properties, including low volatility, high thermal stability, and inherent polarity, which contribute to its effectiveness in reducing friction and wear between interacting surfaces.^{[1][2]}

Application as a Neat Lubricant

[bmim][TF2N] has been investigated as a standalone lubricant for various material pairings, particularly under demanding conditions where conventional lubricants may fail. Its performance is attributed to the formation of a stable boundary film on the rubbing surfaces. This film is a result of tribochemical reactions between the ionic liquid and the material surface, often generating protective species like metal fluorides.^{[1][3]} The hydrophobic nature of the TF2N anion is a key factor in providing good lubricity and thermal stability.^{[3][4]}

Use as a Lubricant Additive

The addition of [bmim][TF2N] to base oils, including conventional mineral oils, synthetic esters, and even water-based lubricants, has shown to significantly improve their tribological characteristics.^{[2][5]} As an additive, its high polarity leads to strong adsorption on metal surfaces, which helps in the formation of a robust lubricating film.^{[2][5]} Even at low

concentrations, it can lead to a notable reduction in both the coefficient of friction and the rate of wear.

Quantitative Tribological Data

The performance of [bmim][TF2N] as a lubricant and additive has been quantified in various studies. The following tables summarize key tribological data from the literature.

Table 1: Tribological Performance of Neat [bmim][TF2N]

Friction Pair	Load (N)	Sliding Speed	Temperature (°C)	Coefficient of Friction (COF)	Wear Rate/Scar Diameter	Source
Steel-Steel	2	10 cm/s sliding	Room Temp	~0.07 (steady state)	Not specified	[6]
Steel-Steel	Not specified	Not specified	Not specified	Lower than conventional oils	Lower than conventional oils	[7]

Table 2: [bmim][TF2N] as an Additive in Lubricants

Base Lubricant	[bmim][TF2N] Conc.	Friction Pair	Test Conditions	% Friction Reduction	% Wear Reduction	Source
Water-Glycol	Not specified	AISI 52100 Steel	Not specified	Significant	Significant (forms thick oxide tribofilm)	[5]
Base Oil	1%	Not specified	Room Temp & 100°C	Significant	Significant	[7]

Table 3: Physicochemical Properties of [bmim][TF2N]

Property	Value	Temperature (°C)	Source
Viscosity	54 cP	25	[8]
Viscosity	56.0 mPa·s	20	[9]
Density	1.4682 g/cm ³	20	[9]

Experimental Protocols

Detailed and standardized experimental procedures are crucial for evaluating the tribological performance of [bmim][TF2N]. Below are protocols derived from common practices in the field.

Protocol 1: Evaluation of Neat [bmim][TF2N] as a Lubricant

1. Objective: To determine the coefficient of friction and wear characteristics of pure [bmim][TF2N] for a specific material pair.

2. Materials and Equipment:

- Tribometer (e.g., ball-on-disk or pin-on-disk configuration).
- Test specimens (e.g., AISI 52100 steel ball and disk).[\[10\]](#)
- [bmim][TF2N] ionic liquid (high purity).
- Cleaning solvents (e.g., acetone, ethanol).
- Ultrasonic bath.
- Optical microscope or profilometer for wear scar analysis.

3. Procedure:

- Surface Preparation: Thoroughly clean the surfaces of the test specimens by ultrasonicing them in acetone and then ethanol for 10-15 minutes each to remove any organic residues. Dry the specimens completely.
- Lubricant Application: Apply a small, consistent volume of [bmim][TF2N] to the disk surface to ensure fully submerged contact conditions.[\[10\]](#)
- Tribometer Setup: Mount the ball and disk in the tribometer. Set the desired test parameters:

- Normal Load: e.g., 10 N.[10]
- Sliding Speed/Frequency: e.g., 20 Hz with a 1 mm stroke length.[10]
- Test Duration or Sliding Distance: e.g., 60 minutes or 100 m.[6][10]
- Temperature: e.g., 50 °C.[10]
- Data Acquisition: Start the test and record the coefficient of friction in real-time.
- Post-Test Analysis: After the test, clean the specimens again with solvent to remove the ionic liquid. Measure the wear scar diameter on the ball and the wear track profile on the disk using an optical microscope or profilometer.

Protocol 2: Evaluation of [bmim][TF2N] as a Lubricant Additive

1. Objective: To assess the effect of adding [bmim][TF2N] to a base lubricant on its tribological performance.

2. Materials and Equipment:

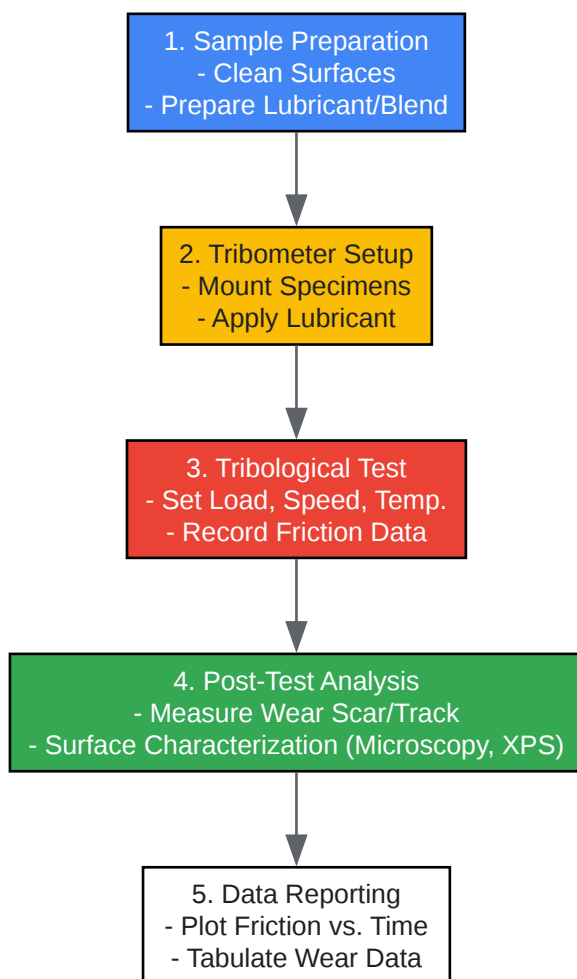
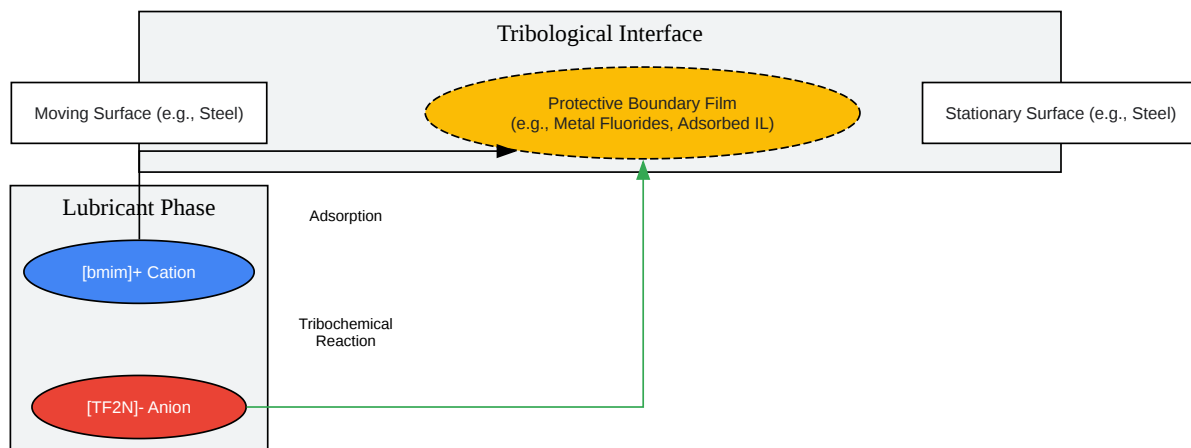
- Same as Protocol 1.
- Base lubricant (e.g., mineral oil, polyalphaolefin (PAO), or a water-based fluid).

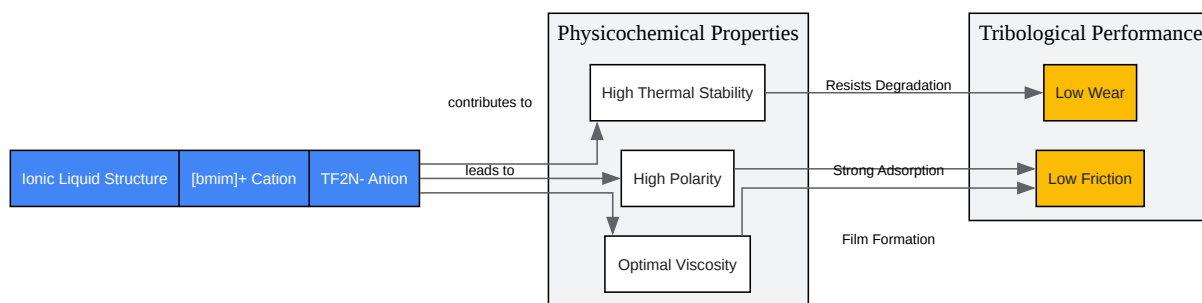
3. Procedure:

- Lubricant Blending: Prepare lubricant blends by adding [bmim][TF2N] to the base oil at various weight concentrations (e.g., 0.5 wt%, 1.0 wt%, 2.0 wt%). Ensure thorough mixing to achieve a homogeneous solution.
- Reference Test: Conduct a tribological test using the pure base oil following the procedure in Protocol 1. This will serve as the baseline for comparison.
- Blended Lubricant Tests: Repeat the tribological tests for each of the prepared blends under the exact same conditions as the reference test.
- Data Analysis: Compare the average coefficient of friction and wear data for the blends with the baseline data from the pure base oil. Calculate the percentage reduction in friction and wear for each concentration of the additive.

Visualizations

The following diagrams illustrate key concepts related to the application of [bmim][TF2N] in tribology.





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- To cite this document: BenchChem. [[bmim][TF2N] as a lubricant or additive in tribology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067532#bmim-tf2n-as-a-lubricant-or-additive-in-tribology]

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